

In-Depth Technical Guide: Humic Acid Sodium Salt (CAS 68131-04-4)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Humic acid sodium salt*

Cat. No.: B1343089

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

CAS number 68131-04-4 identifies **Humic Acid Sodium Salt**, also known as Sodium Humate. This substance is not a single, well-defined molecule but rather a complex, heterogeneous mixture of macromolecular organic compounds.^[1] These compounds are formed from the natural decomposition of plant and animal materials and are a principal component of humic substances found in soil, peat, and coal.^{[1][2]} The structural complexity and chemical reactivity of **humic acid sodium salt** make it a subject of interest in various scientific and industrial fields, including agriculture, environmental remediation, and potentially, drug development.^{[1][2]}

The molecular structure is characterized by a variety of functional groups, including carboxylic acids, phenols, and alcohols, which contribute to its ability to form complexes with metal ions. ^[1] While some sources may provide a simplified molecular formula such as C9H8Na2O4 and the corresponding IUPAC name "disodium;bicyclo[2.2.1]hept-5-ene-2,3-dicarboxylate," it is crucial to understand that this represents a single, small component of a much larger and more complex mixture.^{[3][4]}

Physicochemical Properties

Humic acid sodium salt is typically a black crystalline powder or granule.^{[5][6]} Its physical and chemical properties can vary depending on the source and extraction method.

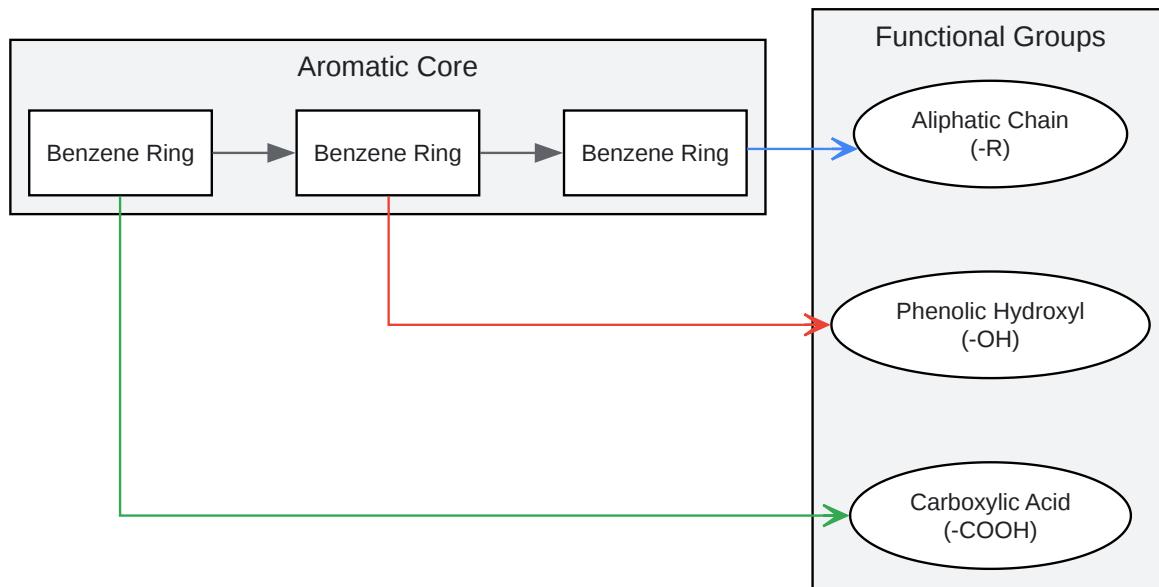
Property	Value	Reference
Appearance	Black crystalline powder or granules	[5] [6]
Melting Point	>300 °C	[5] [6] [7] [8]
Solubility	Soluble in water	[1] [2] [8]
Molecular Formula	Variable; C9H8Na2O4 is a simplified representation	[3] [4] [8] [9]
Molecular Weight	Variable; 226.14 g/mol for the simplified formula	[3] [8] [9]
pH (of solution)	9-10	[4]
Loss on Drying	≤ 15%	[4]

Structure and Composition

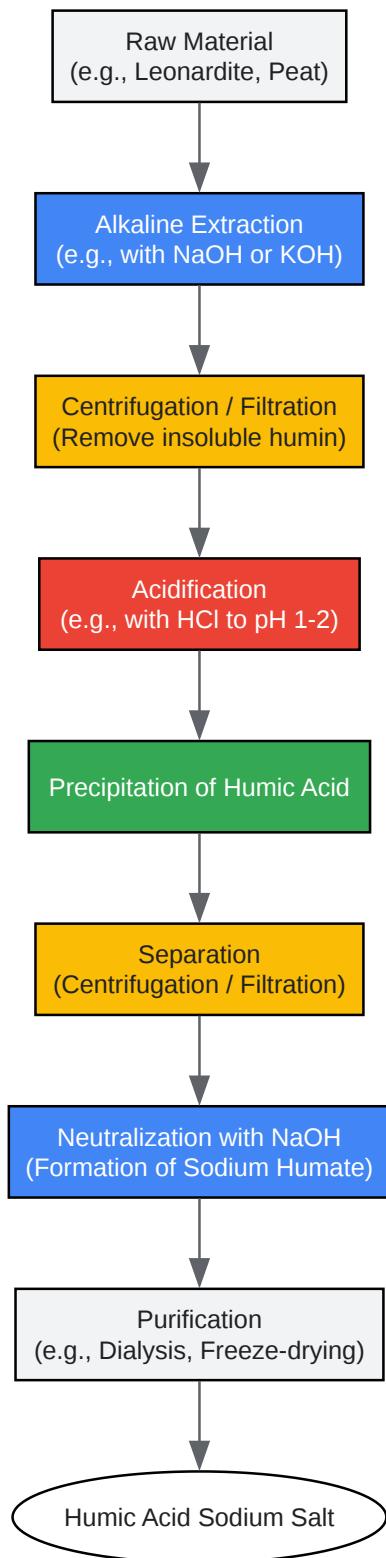
The exact structure of **humic acid sodium salt** is not definitively known and is considered to be a supramolecular assembly of smaller molecules. It is generally understood to consist of an aromatic core with numerous aliphatic side chains. The core is rich in phenolic and carboxylic acid functional groups, which are deprotonated in the sodium salt form, contributing to its water solubility.[\[1\]](#) The composition also includes polysaccharides, proteins, simple phenols, and chelated metal ions.

Due to the complex and variable nature of this material, a single structural representation is not accurate. The diagram below illustrates a simplified, representative fragment of a humic acid molecule to visualize the key functional groups.

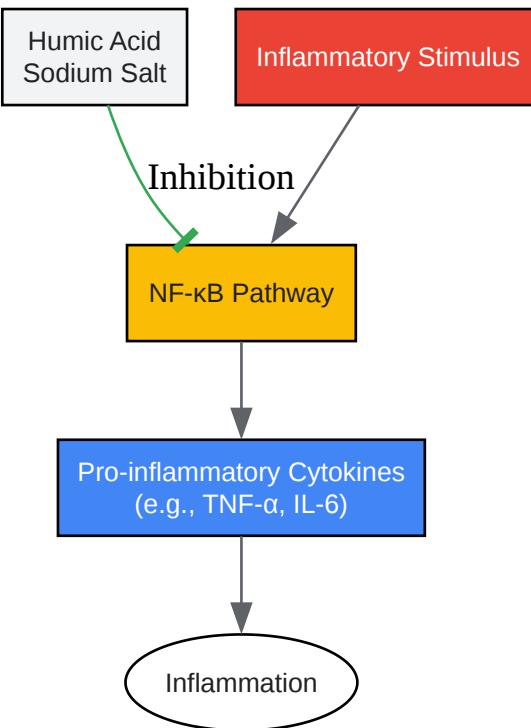
Simplified Humic Acid Fragment Structure



General Extraction Workflow for Humic Acid Sodium Salt



Hypothetical Anti-Inflammatory Signaling Pathway

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 68131-04-4: Humic acids, sodium salts | CymitQuimica [cymitquimica.com]
- 2. Sodium Humate BP EP USP CAS 68131-04-4 Manufacturers and Suppliers - Price - Fengchen [fengchenggroup.com]
- 3. scbt.com [scbt.com]
- 4. 041748.22 [thermofisher.com]
- 5. Humic acid sodium salt 68131-04-4 - Manufacturers & Suppliers in India with worldwide shipping. [ottokemi.com]
- 6. Humic acid sodium salt | 68131-04-4 [chemicalbook.com]

- 7. fishersci.com [fishersci.com]
- 8. jnfuturechemical.com [jnfuturechemical.com]
- 9. CAS RN 68131-04-4 | Fisher Scientific [fishersci.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Humic Acid Sodium Salt (CAS 68131-04-4)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1343089#cas-number-68131-04-4-properties-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com